

An In-depth Technical Guide to the Thermodynamic Properties of Benzyl Benzyloxyacetate

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Compound of Interest

Compound Name: *Benzyl Benzyloxyacetate*

Cat. No.: *B142457*

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Introduction

Benzyl benzyloxyacetate is an organic ester with potential applications in various fields, including pharmaceuticals and material science. A thorough understanding of its thermodynamic properties is crucial for process design, safety analysis, and predicting its behavior in different environments. This technical guide provides a comprehensive overview of the key thermodynamic parameters of **benzyl benzyloxyacetate**, detailed experimental protocols for their determination, and a framework for data presentation. Due to the limited availability of published experimental data for this specific compound, this guide also serves as a methodological handbook for researchers seeking to characterize **benzyl benzyloxyacetate** or similar compounds.

Physicochemical Properties of Benzyl Benzyloxyacetate

Limited data is currently available in the public domain for **benzyl benzyloxyacetate**. The known properties are summarized in the table below.

| Property | Value | Reference |
|-------------------|-----------------------|---------------------|
| Molecular Formula | C16H16O3 | [1] |
| Molecular Weight | 256.3 g/mol | [1] |
| Boiling Point | 203-205 °C at 11 Torr | [1] |
| Density | 1.135 ± 0.06 g/cm³ | [1] |

Thermodynamic Data Summary

A complete thermodynamic dataset for **benzyl benzyloxyacetate** is not currently available in the literature. The following tables are presented as a template for the systematic recording and presentation of such data once determined experimentally. For illustrative purposes, some fields may be populated with data from a structurally similar compound, benzyl acetate, to demonstrate the expected format and typical range of values.

Table 1: Standard Molar Thermodynamic Properties

| Property | Symbol | Value (kJ/mol) | Temperature (K) | Pressure (bar) |
|---|-------------------|--------------------|-----------------|----------------|
| Standard Molar Enthalpy of Formation | Δ_fH° | Data not available | 298.15 | 1 |
| Standard Molar Gibbs Free Energy of Formation | Δ_fG° | Data not available | 298.15 | 1 |
| Standard Molar Entropy | S° | Data not available | 298.15 | 1 |
| Standard Molar Heat Capacity (liquid) | C_p,l | Data not available | 298.15 | 1 |
| Standard Molar Heat Capacity (gas) | C_p,g | Data not available | 298.15 | 1 |

Table 2: Phase Transition Properties

| Property | Symbol | Value | Temperature (K) | Pressure (bar) |
|--------------------------|-----------------|--------------------|-----------------|----------------|
| Melting Point | T_m | Data not available | - | 1 |
| Enthalpy of Fusion | Δ_fusH | Data not available | T_m | 1 |
| Boiling Point (at 1 atm) | T_b | Data not available | - | 1 |
| Enthalpy of Vaporization | $\Delta_{vap}H$ | Data not available | T_b | 1 |

Table 3: Vapor Pressure Data

| Temperature (K) | Vapor Pressure (Pa) |
|--------------------|---------------------|
| Data not available | Data not available |
| Data not available | Data not available |
| Data not available | Data not available |

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the key thermodynamic properties of organic esters like **benzyl benzyloxyacetate**.

Boiling Point and Vapor Pressure Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[2\]](#) Ebulliometry is a precise method for this determination.

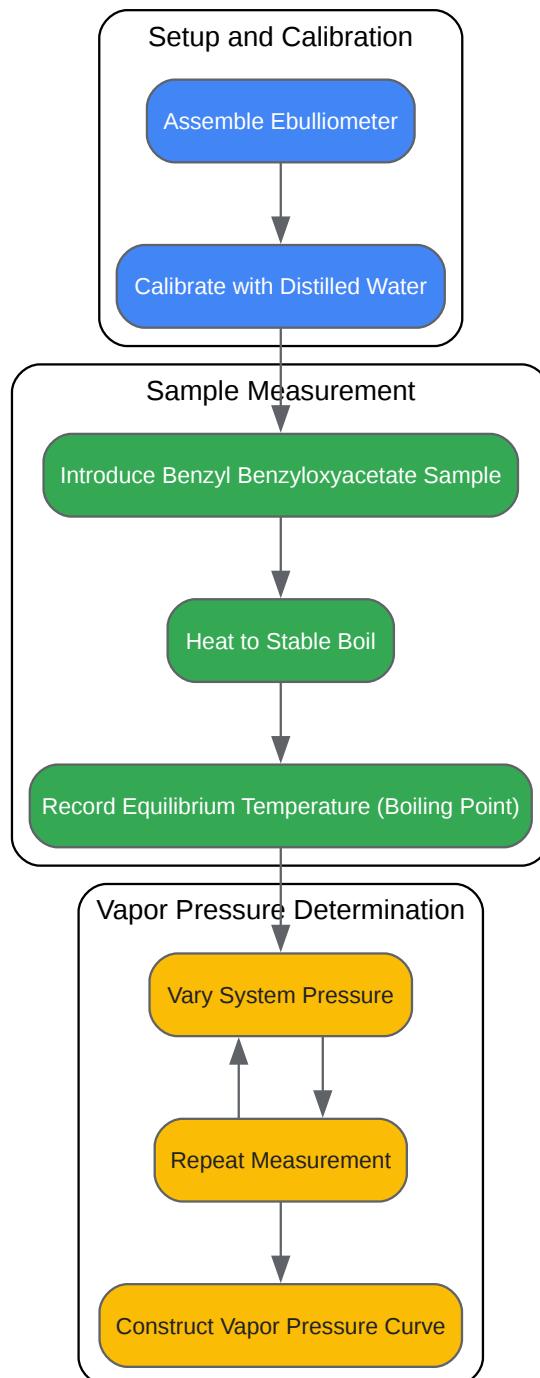
[\[3\]](#)

Ebulliometry Protocol:

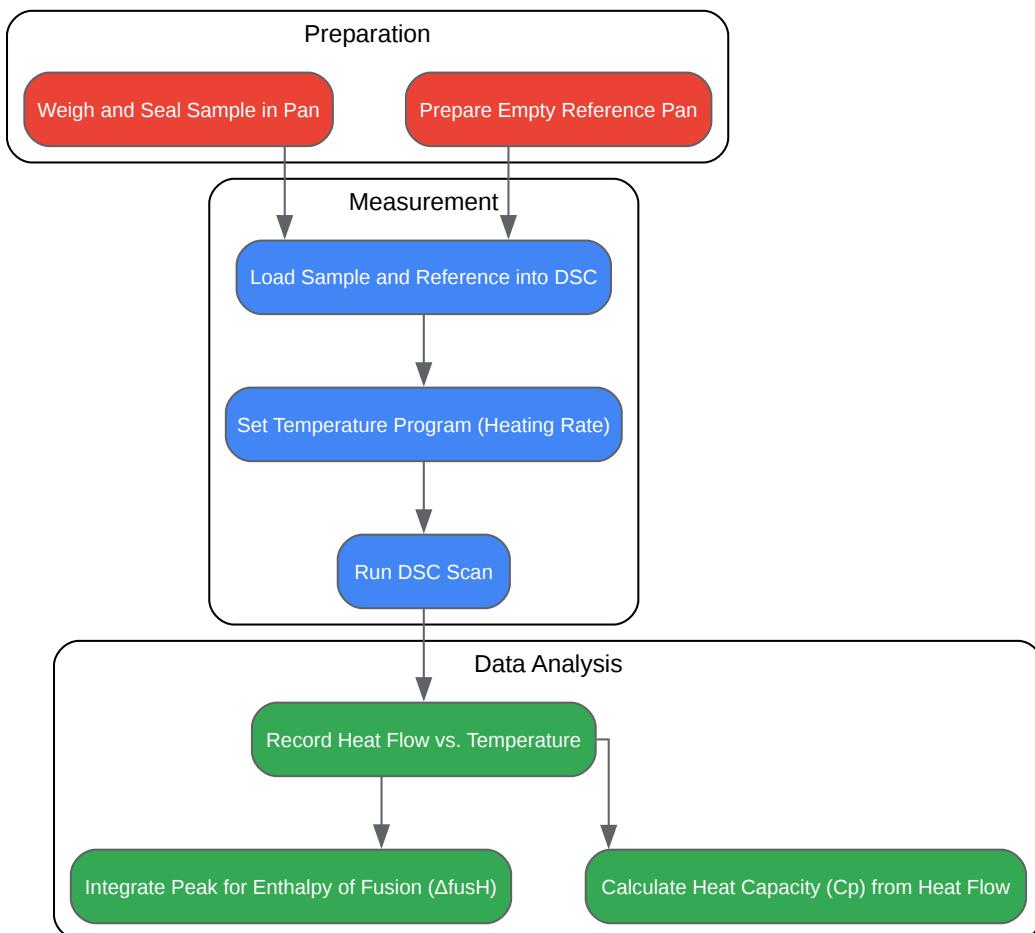
- Apparatus Setup: An ebulliometer, which consists of a boiler, a condenser, and a temperature sensor (e.g., a platinum resistance thermometer), is assembled.[\[3\]](#)
- Calibration: The boiling point of a reference substance with a well-known boiling point, typically distilled water, is measured to calibrate the apparatus under the current atmospheric pressure.[\[4\]](#)[\[5\]](#)
- Sample Measurement: A measured volume of **benzyl benzyloxyacetate** is placed in the boiler.
- Heating: The sample is heated to a steady boil, ensuring a state of equilibrium between the liquid and vapor phases.
- Temperature Recording: The temperature of the vapor-liquid equilibrium is recorded once it stabilizes. This temperature is the boiling point at the measured atmospheric pressure.

- Vapor Pressure Curve: By systematically varying the pressure within the apparatus using a vacuum pump and a pressure controller, the boiling point can be measured at different pressures to construct a vapor pressure curve.

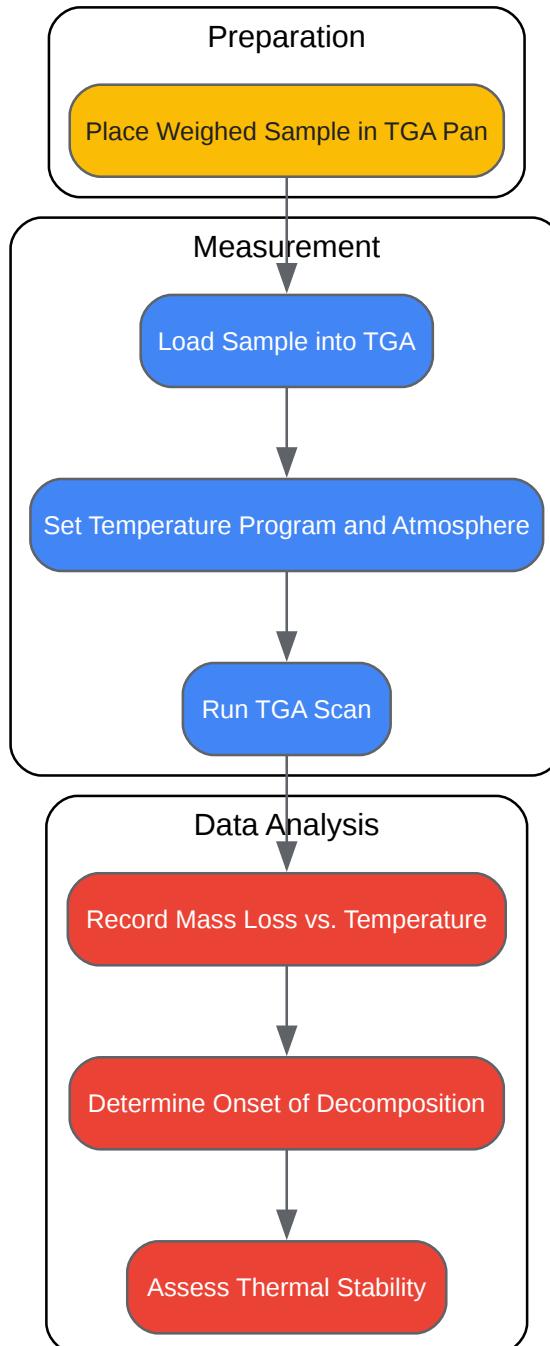
Ebulliometry Experimental Workflow



Differential Scanning Calorimetry (DSC) Workflow



Thermogravimetric Analysis (TGA) Workflow

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